

Navigating the Landscape of γ -Nonalactone and its Deuterated Analogs: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Pentyldihydrofuran-2(3H)-one-
*d*4

Cat. No.: B12372277

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of 5-Pentyldihydrofuran-2(3H)-one, commonly known as γ -Nonalactone. While the primary focus of this document is the readily available non-deuterated form (CAS No. 104-61-0), we also address the synthesis and application of its deuterated analogs, which are invaluable tools in modern research, particularly in metabolism and pharmacokinetic studies. A specific CAS number for **5-Pentyldihydrofuran-2(3H)-one-d4** could not be identified at the time of this publication; however, an internal identifier from a commercial supplier has been noted.

γ -Nonalactone is a naturally occurring lactone found in various fruits and fermented products, contributing a characteristic coconut-like aroma.^{[1][2]} Beyond its use in the flavor and fragrance industry, its biological activities and those of related γ -lactones are of growing interest in the field of drug development.^[3] This guide consolidates key chemical and physical data, experimental protocols, and relevant biological information to support ongoing and future research endeavors.

Core Data Presentation

Chemical and Physical Properties of γ -Nonalactone

A comprehensive summary of the key chemical and physical properties of γ -nonalactone (CAS No. 104-61-0) is presented in the tables below. This data has been compiled from various reputable sources to provide a solid foundation for experimental design and interpretation.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	104-61-0	[4][5]
Molecular Formula	$C_9H_{16}O_2$	[5]
Molecular Weight	156.22 g/mol	[5]
Appearance	Colorless to pale straw-yellow liquid	[5]
Odor	Coconut-like, fruity	[6][7]
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Sparingly soluble in water; soluble in non-polar solvents	[8]

Table 2: Spectroscopic and Chromatographic Data

Property	Value	Reference
1H NMR	Key signals at 2857 cm^{-1} to 2954 cm^{-1} (C-H), 1774 cm^{-1} (C=O), 1180 cm^{-1} (C-O)	[6]
Mass Spectrum (m/z)	Not specified	
Refractive Index	Not specified	

Table 3: Synonyms and Alternative Names

Synonym

γ -Nonalactone

Aldehyde C-18

Coconut aldehyde

4-Hydroxynonanoic acid γ -lactone

Nonan-1,4-olide

Prunolide

Experimental Protocols

Synthesis of γ -Nonalactone

A common method for the synthesis of γ -nonalactone involves the reaction of heptanal and malonic acid.[\[6\]](#)

Materials:

- Heptanal
- Malonic acid
- Triethylamine
- Ethyl ether
- Cold concentrated HCl
- 85% H₂SO₄
- Sodium bicarbonate

Procedure:

- Combine heptanal (6.70 mL), malonic acid (5.20 g), and triethylamine (10.0 mL) in a flask and heat.

- Separate the product using ethyl ether (30 mL) and cold concentrated HCl (8 mL in 25 g of ice).
- Wash the organic layer with water and dry it.
- Add 85% H₂SO₄ (10.0 mL) and heat for one hour.
- Pipette the mixture into a solution of 20 g of sodium bicarbonate in 90 mL of water.
- Separate the product with ethyl ether, wash with water, and distill to obtain γ -nonalactone.

Synthesis of a Deuterated γ -Nonalactone Analog (²H₂¹³C₂- γ -Nonalactone)

A recent study by Miller et al. (2023) details the synthesis of a novel isotopically labeled standard, ²H₂¹³C₂- γ -nonalactone, for quantification in wine samples.^[9] This protocol is highly relevant for researchers needing a stable isotope-labeled internal standard for mass spectrometry-based assays.

Key Steps:

- Synthesis of ¹³C₂-Ethyl bromoacetate: ¹³C₂-bromoacetic acid is esterified in dry ethanol with a catalytic amount of sulfuric acid.
- Wittig Olefination: Heptaldehyde is reacted with the ylide generated from ¹³C₂-ethyl bromoacetate to introduce the ¹³C labels.
- Deuterogenation: The double bond is reduced using a deuterium source to introduce the ²H labels.
- Lactonization: The resulting deuterated and ¹³C-labeled ethyl 4-hydroxynonanoate is hydrolyzed and cyclized to form ²H₂¹³C₂- γ -nonalactone.

For the detailed, step-by-step protocol, readers are encouraged to consult the original publication.^[9]

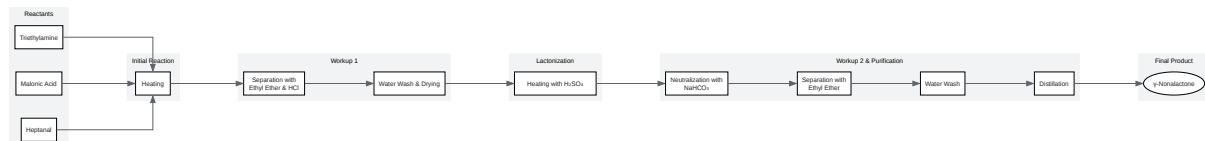
Biological Activity and Relevance in Drug Development

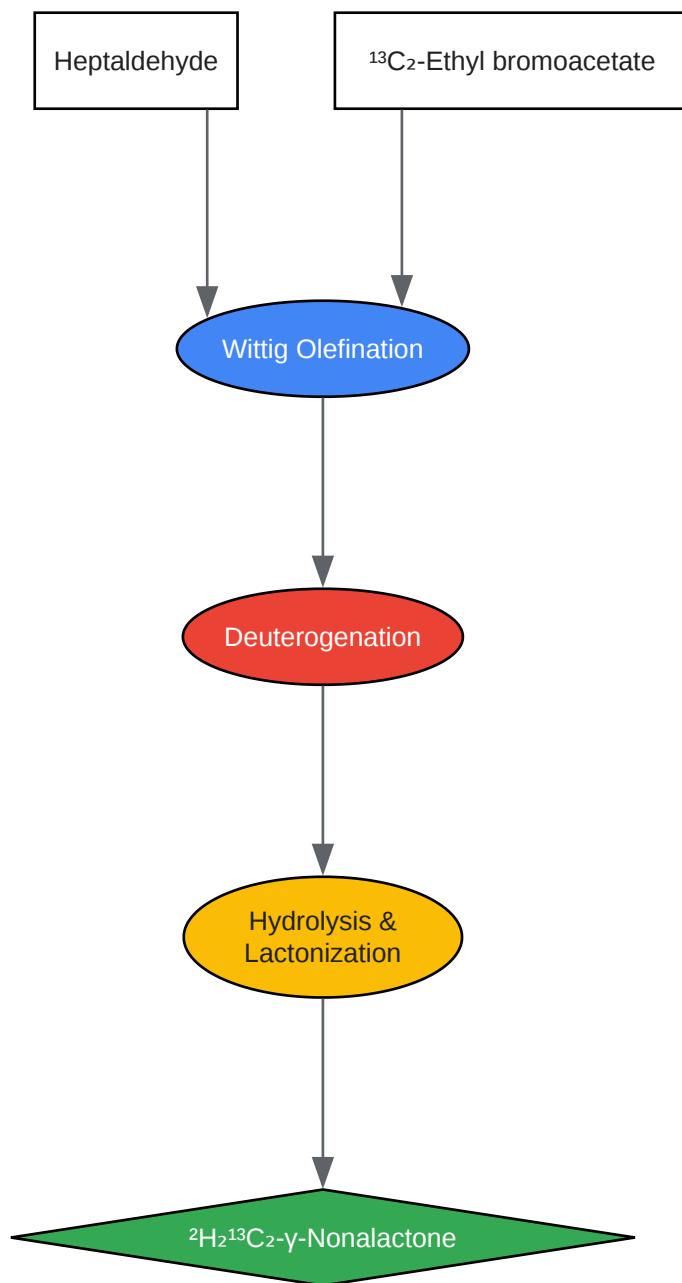
While γ -nonalactone is primarily known for its sensory properties, studies on related γ -lactones suggest a range of biological activities that may be of interest to drug development professionals.[\[3\]](#)

- **Neurological Effects:** Some γ -lactones have been investigated for their psychopharmacological and neurochemical impacts.[\[3\]](#)
- **Antimicrobial Properties:** Lactones can play a role in regulating antibiotic production and differentiation in certain bacterial species.[\[3\]](#)
- **Toxicity Profile:** Toxicological studies on γ -nonalactone have been conducted. It is reported to be a mutagen and a severe skin irritant in some assays, while other studies indicate low toxicity upon oral administration in animal models.[\[10\]](#) It is not found to be a skin irritant or sensitizer in humans at typical exposure levels.[\[10\]](#)

Mandatory Visualizations

Logical Workflow for γ -Nonalactone Synthesis



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- 2. gamma-Nonalactone | The Fragrance Conservatory [fragranceconservatory.com]
- 3. Buy Gamma-nonalactone (EVT-318692) | 104-61-0 [evitachem.com]
- 4. gamma-nonalactone (aldehyde C-18 (so-called)), 104-61-0 [thegoodsentscompany.com]
- 5. Gamma-Nonalactone | C9H16O2 | CID 7710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. prezi.com [prezi.com]
- 7. Gamma-Nonalactone (C-18) – creamy coconut [myskinrecipes.com]
- 8. 5-Pentyl-3H-furan-2-one | C9H14O2 | CID 10725569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Synthesis of a novel isotopically labelled standard for quantification of γ -nonalactone in New Zealand Pinot noir via SIDA-SPE-GC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 10. gamma-Nonalactone - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [Navigating the Landscape of γ -Nonalactone and its Deuterated Analogs: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12372277#5-pentyldihydrofuran-2-3h-one-d4-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com